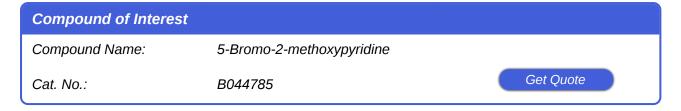


## A Comprehensive Technical Guide to the Physical Properties of 5-Bromo-2methoxypyridine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Bromo-2-methoxypyridine** is a halogenated pyridine derivative that serves as a crucial building block in organic synthesis. Its unique electronic and structural properties make it a valuable intermediate in the development of novel pharmaceutical compounds and agrochemicals. This technical guide provides an in-depth overview of the core physical properties of **5-Bromo-2-methoxypyridine**, offering a valuable resource for researchers and professionals in the field of drug discovery and development. The compound is notably used as a ligand for the central nicotinic acetylcholine receptor and in the synthesis of anti-HIV active integrase inhibitors.[1][2][3]

## **Core Physical and Chemical Properties**

A comprehensive summary of the key physical and chemical properties of **5-Bromo-2-methoxypyridine** is presented below. These parameters are essential for its handling, characterization, and application in synthetic chemistry.



Property	Value	Source
Molecular Formula	C6H6BrNO	[1][4]
Molecular Weight	188.02 g/mol	[4][5]
Appearance	Clear colorless to slightly yellow or light yellow liquid	[1][6][7]
Density	1.453 g/mL at 25 °C	[1][4][8]
Boiling Point	80 °C at 12 mmHg	[1][3][4][5][8][9]
65-70 °C at 3.5 Torr	[6]	
Melting Point	80 °C at 12 mmHg	[1][2]
Flash Point	96 °C (205 °F) - closed cup	[1][2][7][8]
Refractive Index	n20/D 1.555 (lit.)	[1][3][4][8]
1.554-1.556	[2][7]	
Vapor Pressure	0.545 mmHg at 25°C	[1][2][6]
Solubility	Soluble in organic solvents like ethanol, acetone, MDC, and ethyl acetate. Sparingly soluble in water.	[9][10]
рКа	1.04 ± 0.10 (Predicted)	[1]

## **Experimental Protocols for Property Determination**

While specific experimental documentation for **5-Bromo-2-methoxypyridine** is not detailed in the provided search results, standard methodologies for determining the key physical properties are outlined below.

#### 1. Determination of Boiling Point:

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **5-Bromo-2-methoxypyridine**, which may decompose at atmospheric pressure, vacuum distillation is employed.



 Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum source with a manometer.

#### Procedure:

- A sample of 5-Bromo-2-methoxypyridine is placed in the round-bottom flask with a few boiling chips.
- The apparatus is assembled and evacuated to the desired pressure (e.g., 12 mmHg),
  which is monitored by the manometer.
- The flask is gently heated.
- The temperature is recorded when the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

#### 2. Determination of Density:

Density is the mass per unit volume of a substance.

 Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.

#### Procedure:

- The empty pycnometer is weighed.
- It is then filled with the sample liquid (5-Bromo-2-methoxypyridine), ensuring no air bubbles are present, and weighed again at a specific temperature (e.g., 25 °C).
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and weighed.
- The density of the sample is calculated using the formula: ρ\_sample = (m\_sample / m\_reference) \* ρ\_reference

#### 3. Determination of Refractive Index:

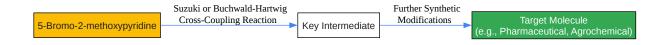


The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - A few drops of the 5-Bromo-2-methoxypyridine sample are placed on the prism of the refractometer.
  - The prism is closed, and the light source is adjusted.
  - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - The refractive index is read from the scale, typically at a specified temperature (e.g., 20
    °C) and wavelength (e.g., the D-line of sodium, 589 nm).

## **Role in Synthetic Pathways**

**5-Bromo-2-methoxypyridine** is a versatile intermediate in organic synthesis, primarily utilized as a building block for more complex molecules. Its bromine atom can be readily substituted or used in cross-coupling reactions, while the methoxy group can also be a site for chemical modification.



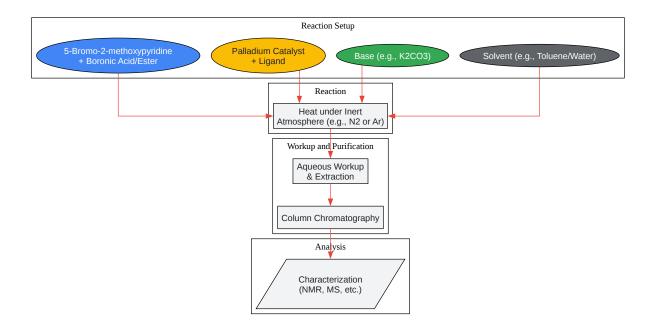
Click to download full resolution via product page

Caption: Synthetic utility of **5-Bromo-2-methoxypyridine** as a precursor.



# **Experimental Workflow: A Generalized Synthetic Application**

The following diagram illustrates a general workflow for a Suzuki cross-coupling reaction, a common application for **5-Bromo-2-methoxypyridine** in the synthesis of biaryl compounds.



Click to download full resolution via product page



Caption: Generalized workflow for a Suzuki cross-coupling reaction.

### Conclusion

**5-Bromo-2-methoxypyridine** is a chemical compound with a well-defined set of physical properties that make it a valuable tool for synthetic chemists. This guide provides essential data and procedural context to support its effective use in research and development, particularly within the pharmaceutical and agrochemical industries. The provided information, compiled from various sources, serves as a foundational reference for laboratory work involving this versatile pyridine derivative.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. 5-Bromo-2-methoxypyridine [chembk.com]
- 2. 5-Bromo-2-methoxypyridine CAS 13472-85-0 Manufacturers, Suppliers, Factory Home Sunshine Pharma [hsppharma.com]
- 3. 5-Bromo-2-methoxypyridine | 13472-85-0 [chemicalbook.com]
- 4. 5-溴-2-甲氧基吡啶 95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 5-Bromo-2-methoxypyridine, 97%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 6. echemi.com [echemi.com]
- 7. innospk.com [innospk.com]
- 8. 5-Bromo-2-methoxypyridine 95 13472-85-0 [sigmaaldrich.com]
- 9. rvrlabs.com [rvrlabs.com]
- 10. Page loading... [guidechem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 5-Bromo-2-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044785#physical-properties-of-5-bromo-2-methoxypyridine]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com